

# 4-Heptyl-N-phenylaniline: A Technical Overview of Core Properties

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## Compound of Interest

Compound Name: 4-Heptyl-N-phenylaniline

Cat. No.: B15444978

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## Introduction

**4-Heptyl-N-phenylaniline** is a substituted diphenylamine derivative with potential applications in materials science and as a synthetic intermediate. This technical guide provides a summary of its known physical and chemical properties. It is important to note that while some basic properties have been reported, comprehensive experimental data, particularly regarding its biological activity and detailed spectral characterization, remains limited in publicly available literature.

## Physicochemical Properties

A summary of the available quantitative data for **4-Heptyl-N-phenylaniline** is presented in Table 1. It is critical to highlight that experimental values for melting and boiling points have not been found in surveyed literature, with some sources indicating "N/A" (Not Available).<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **4-Heptyl-N-phenylaniline**

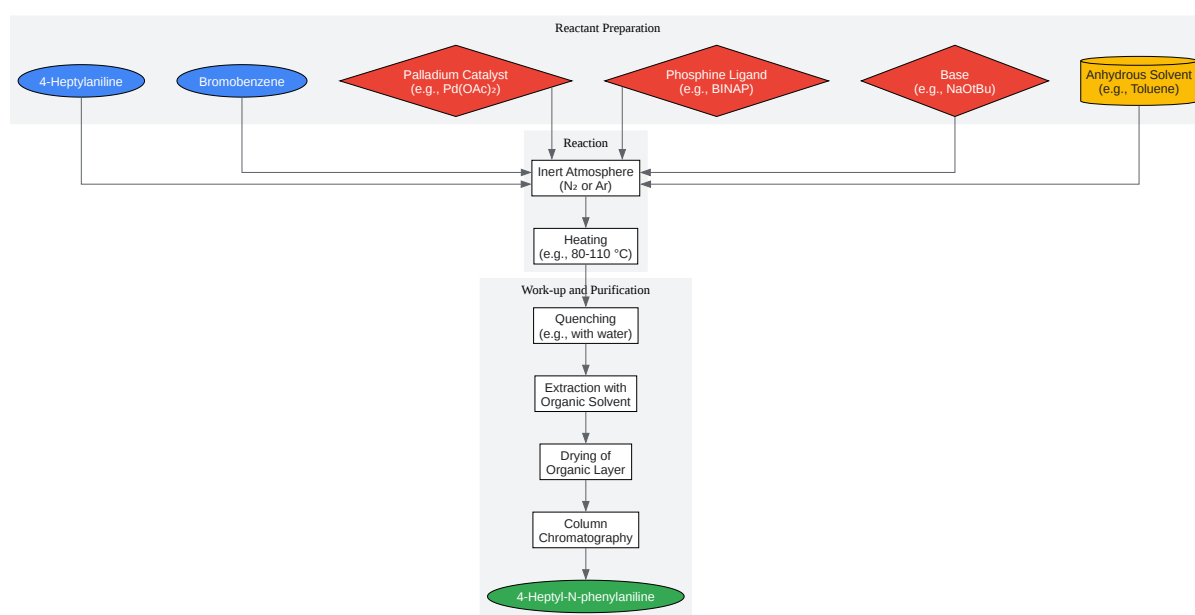
Property	Value	Source
CAS Number	64924-62-5	[1]
Molecular Formula	C <sub>19</sub> H <sub>25</sub> N	[1]
Molecular Weight	267.41 g/mol	[1]
Density	0.987 g/cm <sup>3</sup>	[1]
Flash Point	199.8 °C	[1]
Melting Point	N/A	[1]
Boiling Point	N/A	

## Synthesis

A specific, detailed experimental protocol for the synthesis of **4-Heptyl-N-phenylaniline** is not readily available in the surveyed literature. However, based on the general synthesis of N-alkylanilines, a plausible synthetic route would involve the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction is a common method for forming carbon-nitrogen bonds.

## Hypothetical Experimental Workflow: Buchwald-Hartwig Amination

This diagram outlines a generalized workflow for the synthesis of **4-Heptyl-N-phenylaniline** via a Buchwald-Hartwig cross-coupling reaction.



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Caption: Generalized workflow for the synthesis of **4-Heptyl-N-phenylaniline**.

## Spectral Data

Experimental spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) specifically for **4-Heptyl-N-phenylaniline** could not be located in the reviewed literature. While spectral information for the related compound, 4-heptylaniline, is available, it cannot be used as a direct substitute for the target compound.<sup>[2]</sup>

## Biological Activity and Signaling Pathways

There is currently no available information in the public domain regarding the biological activity of **4-Heptyl-N-phenylaniline**. Consequently, no signaling pathways involving this compound can be described or visualized. Research into the antioxidant properties of other N-alkylanilines suggests a potential for such activity, but this has not been experimentally verified for **4-Heptyl-N-phenylaniline**.

## Potential Applications

Given its structural similarity to other N-alkylanilines, **4-Heptyl-N-phenylaniline** may have potential applications in the following areas:

- **Liquid Crystals:** The long alkyl chain could impart mesogenic properties, making it a candidate for research in liquid crystal displays. However, no specific studies on the liquid crystalline properties of this compound were found.
- **Antioxidants:** Diphenylamine derivatives are known to function as antioxidants. Further research would be needed to determine if **4-Heptyl-N-phenylaniline** exhibits similar properties.
- **Organic Synthesis:** It can serve as an intermediate in the synthesis of more complex molecules in various fields, including pharmaceuticals and materials science.

## Conclusion

**4-Heptyl-N-phenylaniline** is a chemical compound for which only basic physicochemical data is currently available. There is a significant gap in the scientific literature regarding its experimental properties, including melting and boiling points, comprehensive spectral data, and any potential biological activity. The lack of this information hinders a complete technical

assessment and underscores the need for further experimental investigation to fully characterize this compound and explore its potential applications. Professionals in drug development and materials science should consider this lack of data when evaluating this compound for any application.

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## References

- 1. unichemist.com [unichemist.com]
- 2. 4-Heptylaniline | C<sub>13</sub>H<sub>21</sub>N | CID 142169 - PubChem [pubchem.ncbi.nlm.nih.gov]
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